

Executive Summary: A Versatile Fluorinated Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-(Trifluoromethoxy)phenylacetic Acid
CAS No.:	203302-97-0
Cat. No.:	B1304645

[Get Quote](#)

3-(Trifluoromethoxy)phenylacetic acid is a specialized aromatic carboxylic acid that has emerged as a valuable building block in the fields of medicinal chemistry, agrochemistry, and materials science.[1] Its structure, featuring a phenylacetic acid core substituted with a trifluoromethoxy (-OCF₃) group at the meta-position, imparts a unique combination of physicochemical properties. The trifluoromethoxy group is particularly noteworthy for its ability to enhance metabolic stability, increase lipophilicity, and modulate electronic properties, making it a desirable feature in the design of novel bioactive molecules and advanced materials.[1][2] This guide serves to consolidate the technical knowledge surrounding this compound, providing a framework for its effective synthesis, analysis, and application.

Physicochemical and Spectroscopic Profile

A precise understanding of a compound's physical and chemical properties is the foundation of its application. The key identifiers and characteristics of **3-(Trifluoromethoxy)phenylacetic acid** are summarized below.

Property	Value	Source(s)
CAS Number	203302-97-0	[1][3]
Molecular Formula	C ₉ H ₇ F ₃ O ₃	[1][4]
Molecular Weight	220.15 g/mol	[1][4]
Appearance	White to light yellow powder or crystal	[1][5]
Melting Point	54 - 58 °C	[1][5]
Purity	Typically ≥95%	[1][5]
IUPAC Name	[3-(Trifluoromethoxy)phenyl]acetic acid	[3]
InChI Key	NFZQVADYFXRRPM-UHFFFAOYSA-N	
SMILES String	O=C(O)Cc1cccc(OC(F)(F)F)c1	

The Trifluoromethoxy Group: A Pillar of Modern Drug Design

The strategic incorporation of fluorinated functional groups is a cornerstone of modern medicinal chemistry. The trifluoromethoxy (-OCF₃) group, in particular, offers a distinct set of advantages over other halogen or alkyl groups.[2]

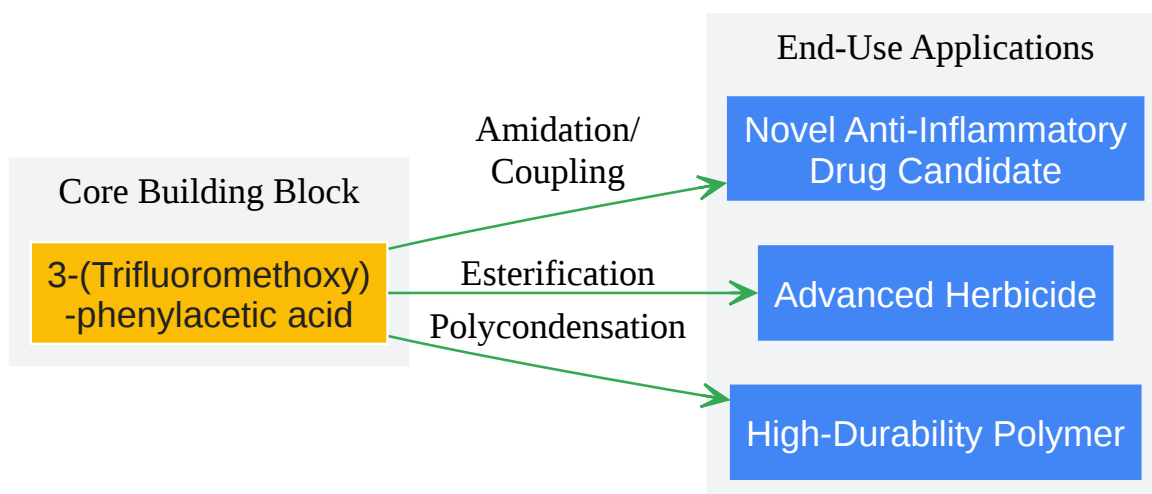
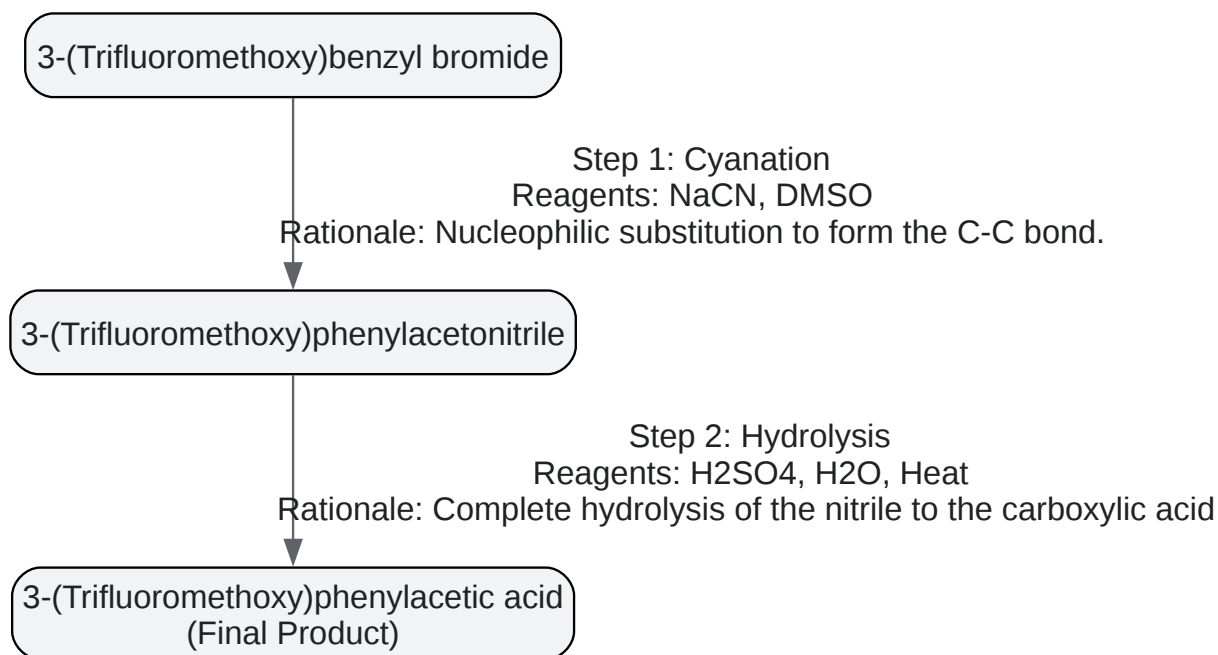
- **Enhanced Lipophilicity:** The -OCF₃ group is one of the most lipophilic substituents available to chemists. This property is critical for improving a drug candidate's ability to cross cellular membranes, including the blood-brain barrier, which can significantly enhance bioavailability and target engagement.[2]
- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, making the trifluoromethoxy group highly resistant to enzymatic degradation (e.g., by cytochrome P450 enzymes).[2] This "metabolic blocking" can increase a drug's half-life and reduce the formation of potentially toxic metabolites.

- **Electronic Modulation:** As a potent electron-withdrawing group, the -OCF₃ moiety can significantly influence the acidity (pK_a) of the carboxylic acid and modulate the electronic environment of the aromatic ring. This allows for the fine-tuning of drug-receptor interactions and pharmacokinetic profiles.^{[1][2]}

Synthesis and Purification Workflow

While numerous proprietary methods exist, a robust and scalable synthesis of **3-(Trifluoromethoxy)phenylacetic acid** can be logically constructed from commercially available precursors, such as 3-(trifluoromethoxy)benzyl bromide, via a two-step process involving cyanation followed by hydrolysis. This approach is favored for its reliability and use of well-established chemical transformations.

Proposed Synthetic Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [2. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [3. 3-\(Trifluoromethoxy\)phenylacetic acid | 203302-97-0 \[sigmaaldrich.com\]](#)
- [4. calpaclab.com \[calpaclab.com\]](https://calpaclab.com)
- [5. 3-\(Trifluoromethoxy\)phenylacetic Acid | 203302-97-0 | Tokyo Chemical Industry UK Ltd. \[tcichemicals.com\]](#)
- To cite this document: BenchChem. [Executive Summary: A Versatile Fluorinated Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1304645/docs#executive-summary-a-versatile-fluorinated-building-block\]](https://www.benchchem.com/product/b1304645/docs#executive-summary-a-versatile-fluorinated-building-block)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check